

A Comprehensive Technical Guide to 7-Aminoclonazepam-13C6

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Compound of Interest

Compound Name: 7-Aminoclonazepam-13C6

Cat. No.: B15558657

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This guide provides an in-depth overview of **7-Aminoclonazepam-13C6**, an isotopically labeled form of 7-aminoclonazepam, the primary metabolite of the benzodiazepine clonazepam. This document is intended for researchers, scientists, and professionals in drug development and forensic toxicology, offering detailed information on its chemical properties, metabolic pathways, and analytical methodologies.

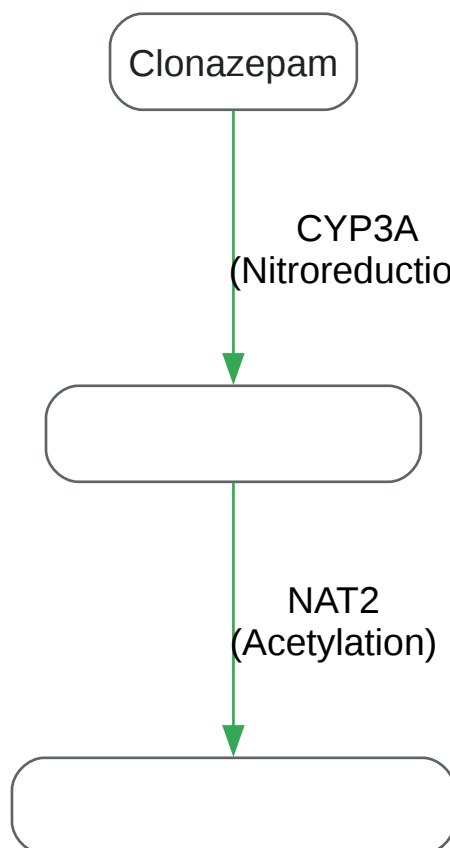
Core Compound Data

7-Aminoclonazepam-13C6 serves as a crucial internal standard for the quantitative analysis of 7-aminoclonazepam in various biological matrices. The incorporation of six carbon-13 isotopes provides a distinct mass shift, facilitating accurate detection by mass spectrometry.

Property	7-Aminoclonazepam-13C6	7-Aminoclonazepam (Unlabeled)
CAS Number	1538556-05-6[1]	4959-17-5[2][3][4][5][6]
Molecular Formula	C ₉ ¹³ C ₆ H ₁₂ ClN ₃ O[1]	C ₁₅ H ₁₂ ClN ₃ O[2][3][4][6]
Molecular Weight	291.68 g/mol [1]	285.73 g/mol [3][6]
Synonyms	-	Aminoclonazepam, Chloraminazepam[2][4]
Primary Application	Internal standard for quantitative analysis	Major metabolite of clonazepam[5][7]

Metabolic Pathway of Clonazepam

Clonazepam undergoes extensive metabolism in the liver, primarily through nitroreduction, to form its major active metabolite, 7-aminoclonazepam.[7][8] This metabolite is subsequently acetylated. The key enzymes involved in this pathway are Cytochrome P450 3A (CYP3A) and N-acetyl transferase 2 (NAT2).[8]



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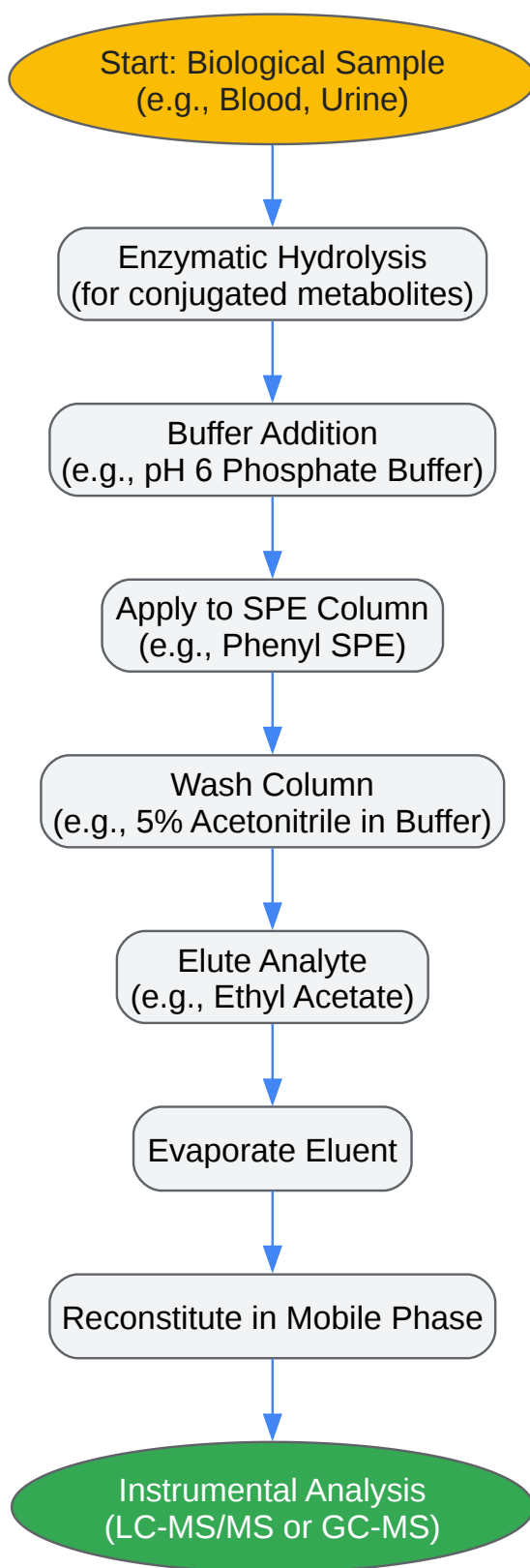
Metabolic pathway of Clonazepam.

Experimental Protocols for Analysis

The detection and quantification of 7-aminoclonazepam are critical in clinical and forensic toxicology to monitor clonazepam use and in cases of drug-facilitated sexual assault.[9][10] Various analytical methods have been developed for its measurement in biological samples such as blood, urine, and oral fluid.[11][12]

A common and robust method for extracting 7-aminoclonazepam from biological matrices involves solid-phase extraction.[9][11]

Workflow for Solid-Phase Extraction:



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Solid-Phase Extraction Workflow.

Detailed Steps:

- Sample Pre-treatment: For urine and meconium, samples may undergo enzymatic hydrolysis to convert conjugated metabolites to their free form.[\[11\]](#)
- Buffering: Samples are buffered, for instance, with a pH 6 phosphate solution.[\[9\]](#)
- Extraction: The buffered sample is applied to a solid-phase extraction column.
- Washing: The column is washed to remove interfering substances.[\[13\]](#)
- Elution: 7-aminoclonazepam is eluted from the column using an appropriate solvent like ethyl acetate.[\[9\]](#)
- Concentration: The eluent is evaporated to dryness.[\[13\]](#)
- Reconstitution: The residue is redissolved in a solvent suitable for the analytical instrument.[\[13\]](#)

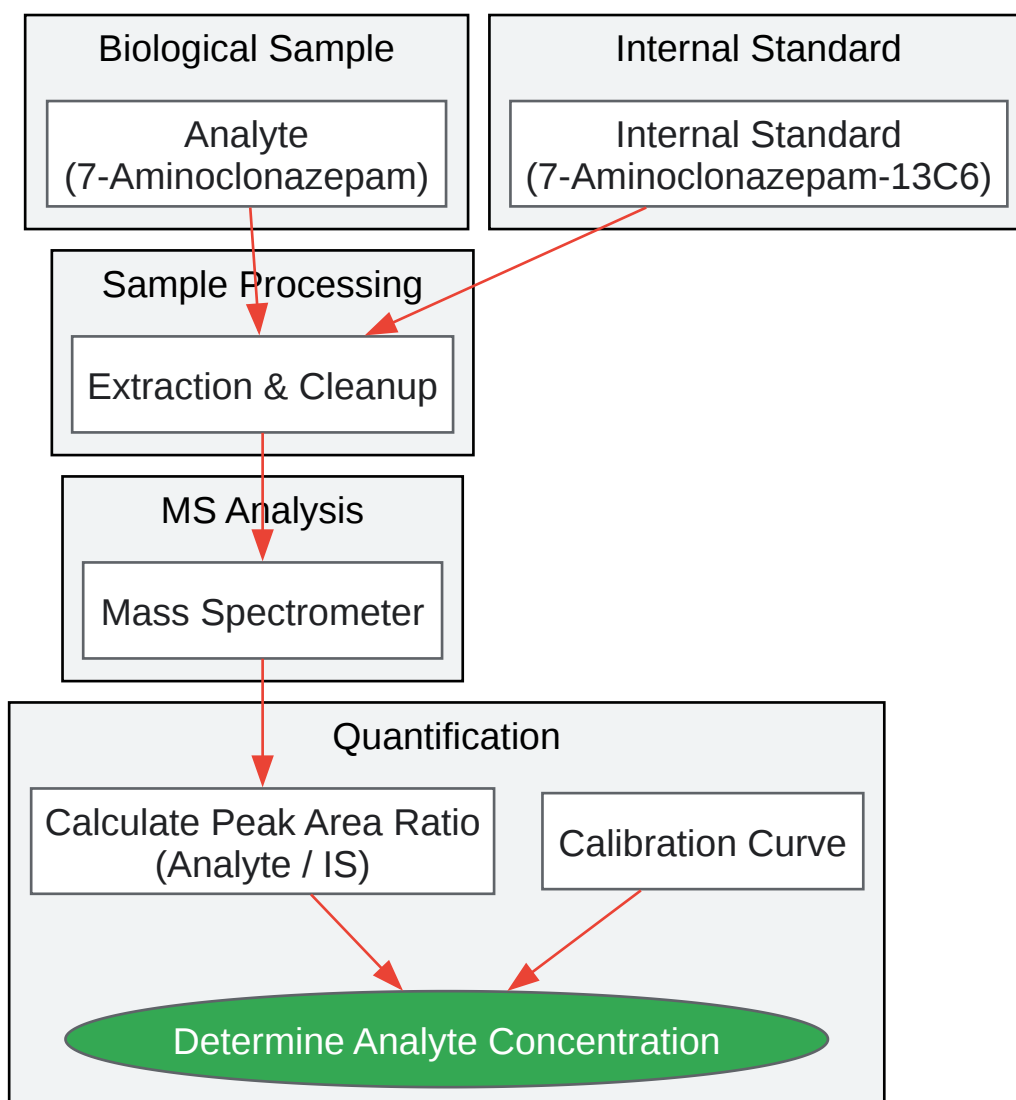
Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a preferred method for the sensitive and specific quantification of 7-aminoclonazepam.[\[12\]](#)[\[14\]](#) Gas chromatography-mass spectrometry (GC-MS) is also utilized, often requiring derivatization of the analyte.[\[9\]](#)

Table: Comparison of Analytical Methods

Method	Sample Type(s)	Key Features
LC-MS/MS	Urine, Serum, Plasma, Oral Fluid, Meconium[11][12]	High sensitivity and specificity; no derivatization required; suitable for a wide range of benzodiazepines.[14]
GC-MS	Blood, Urine[9][15]	Good sensitivity; often requires derivatization prior to analysis. [9]
Spectrofluorimetry	Urine[16]	Cost-effective; requires derivatization with a fluorescent label (e.g., NBD-Cl); good sensitivity and selectivity.[16]

Logical Relationship in Quantitative Analysis

The use of a stable isotope-labeled internal standard like **7-Aminoclonazepam-13C6** is fundamental to achieving accurate quantification in mass spectrometry-based assays.



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Quantitative Analysis Workflow.

This diagram illustrates how the analyte and the internal standard are processed together. By measuring the ratio of the analyte's signal to the internal standard's signal, variations in sample preparation and instrument response can be corrected, leading to highly accurate and precise results.

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